

## Long-term stability of CC-90005 in DMSO

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Compound of Interest

Compound Name: CC-90005

Cat. No.: B8716290

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## **Technical Support Center: CC-90005**

This technical support center provides essential information for researchers, scientists, and drug development professionals working with the selective PKC- $\theta$  inhibitor, **CC-90005**. Below you will find frequently asked questions and troubleshooting guides to ensure the long-term stability and effective use of **CC-90005** in your experiments.

## **Frequently Asked Questions (FAQs)**

Q1: How should I prepare a stock solution of **CC-90005**?

A1: To prepare a stock solution, it is recommended to dissolve the solid **CC-90005** in high-purity, anhydrous dimethyl sulfoxide (DMSO). For in vitro experiments, DMSO is a commonly used solvent. The resulting stock solution can then be diluted into your aqueous assay buffer.

Q2: What are the recommended storage conditions for a CC-90005 stock solution in DMSO?

A2: For optimal long-term stability, a stock solution of **CC-90005** in DMSO should be stored under the following conditions:

- -80°C: Stable for up to 6 months.
- -20°C: Stable for up to 1 month.

To maintain the integrity of the compound, it is highly recommended to aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles.



Q3: Can I store the CC-90005 DMSO stock solution at room temperature?

A3: It is not recommended to store **CC-90005** DMSO stock solutions at room temperature for extended periods. While many compounds are stable for short durations at warmer temperatures, prolonged exposure can lead to degradation. For consistent experimental results, adhere to the recommended storage at -20°C or -80°C.

Q4: I observed precipitation in my **CC-90005** DMSO stock solution after thawing. What should I do?

A4: Precipitation can occur after a freeze-thaw cycle. If you observe this, gently warm the solution to 37°C and vortex or sonicate to help redissolve the compound. Before use, visually inspect the solution to ensure it is clear and free of particulates. To prevent this issue, preparing smaller, single-use aliquots is advisable.

Q5: How does the quality of DMSO affect the stability of **CC-90005**?

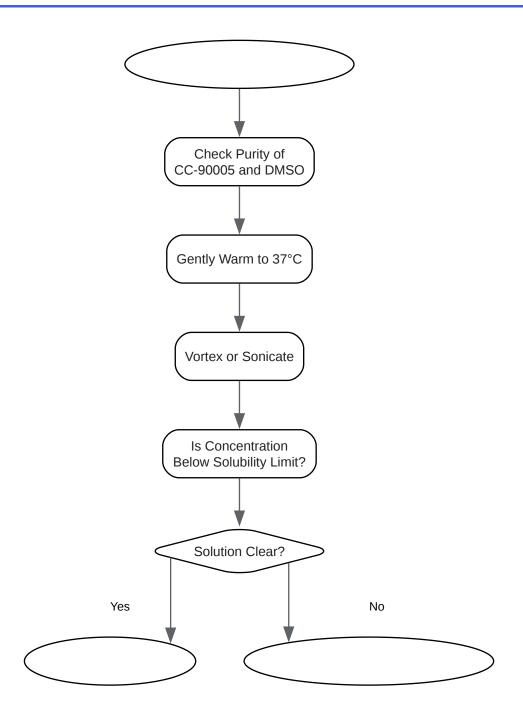
A5: The quality of the DMSO is crucial. DMSO is hygroscopic, meaning it readily absorbs moisture from the air. The presence of water can reduce the solubility of hydrophobic compounds and may promote degradation through hydrolysis. Always use anhydrous, high-purity DMSO and keep containers tightly sealed.

# **Troubleshooting Guides Issue 1: Incomplete Dissolution of CC-90005 in DMSO**

If you are experiencing difficulty dissolving **CC-90005** in DMSO, consider the following troubleshooting steps:

- Check Compound and Solvent Quality: Ensure you are using high-purity CC-90005 and anhydrous DMSO.
- Gentle Heating: Warm the solution to 37°C in a water bath to aid dissolution.
- Mechanical Agitation: Use a vortex mixer or sonicator to facilitate the dissolving process.
- Concentration Check: You may be attempting to prepare a solution that exceeds the solubility limit of CC-90005 in DMSO.





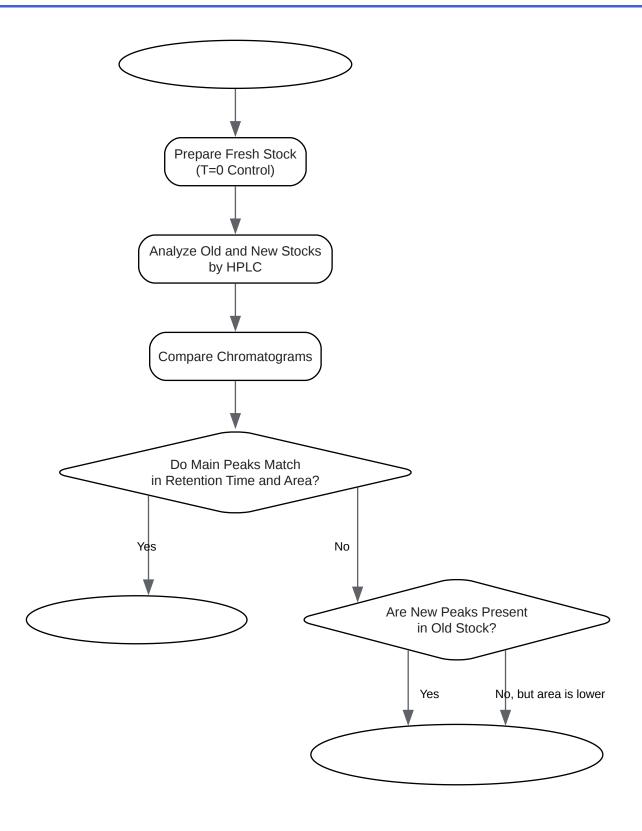
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Troubleshooting workflow for incomplete dissolution.

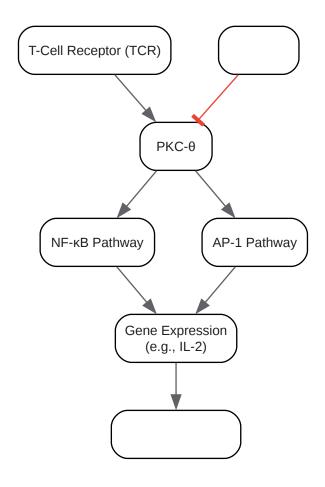
## Issue 2: Potential Degradation of CC-90005 in DMSO Stock

If you suspect your **CC-90005** stock solution has degraded, the following workflow can help you assess its stability.









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